

4-Chloro-2-methyl-8-nitroquinoline CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-2-methyl-8-nitroquinoline

Cat. No.: B2799599

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Technical Guide: 4-Chloro-2-methyl-8-nitroquinoline

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-2-methyl-8-nitroquinoline**, a substituted quinoline of interest in medicinal chemistry and synthetic organic chemistry. Due to the limited availability of data for this specific compound, this guide draws upon information from closely related analogs to provide insights into its chemical properties, potential synthetic routes, and expected biological activities. The document summarizes key physicochemical data, outlines plausible experimental protocols for its synthesis, and discusses the potential biological relevance, particularly in the context of anticancer research.

Chemical Identity and Properties

4-Chloro-2-methyl-8-nitroquinoline is a heterocyclic aromatic compound. Its core structure is a quinoline ring, which is a fusion of a benzene ring and a pyridine ring. This core is further functionalized with a chloro group at the 4-position, a methyl group at the 2-position, and a nitro group at the 8-position.

Table 1: Physicochemical Properties of **4-Chloro-2-methyl-8-nitroquinoline**

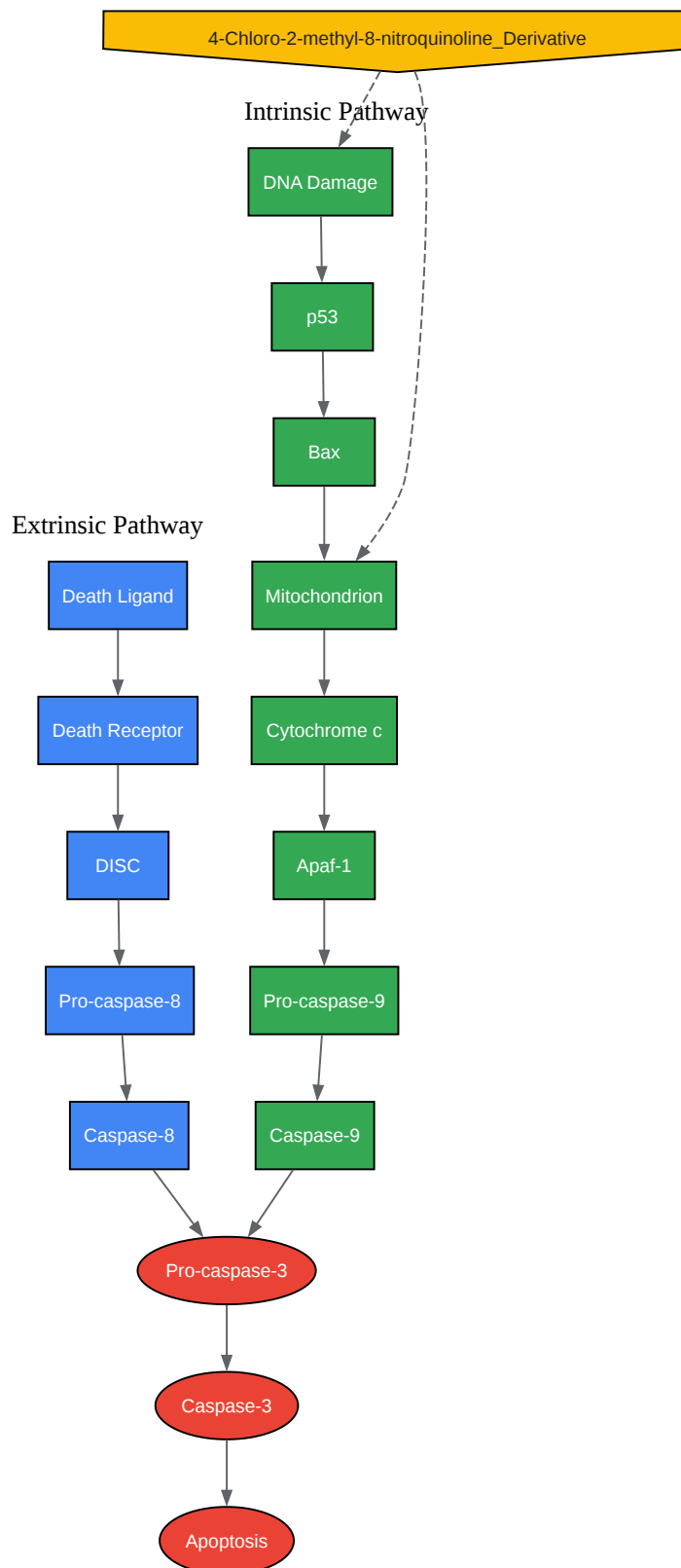
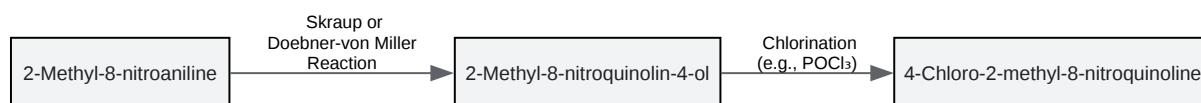
Property	Value	Source
CAS Number	56983-07-4	[1]
Molecular Formula	C ₁₀ H ₇ ClN ₂ O ₂	[1]
Molecular Weight	222.63 g/mol	
Appearance	(Predicted) Pale yellow to yellow solid	N/A
Solubility	(Predicted) Soluble in organic solvents like DMSO and DMF	N/A

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **4-Chloro-2-methyl-8-nitroquinoline** is not readily available in the published literature, a plausible synthetic route can be devised based on established quinoline synthesis methodologies and the preparation of structurally similar compounds. A likely approach would involve a multi-step synthesis starting from an appropriately substituted aniline.

Proposed Synthetic Pathway

A potential synthetic route could involve the Skraup synthesis or a related cyclization reaction to form the quinoline core, followed by chlorination and nitration. The order of these functionalization steps would be critical to achieving the desired substitution pattern.



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References

- 1. PubChemLite - 4-chloro-2-methyl-8-nitroquinoline (C₁₀H₇ClN₂O₂)
[pubchemlite.lcsb.uni.lu]
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